

Application Notes and Protocols: RL-6-Me-7-OH in Inflammation Models

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Compound of Interest

Compound Name: *RL-6-Me-7-OH*

Cat. No.: *B1225672*

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These application notes provide a comprehensive overview of the use of **RL-6-Me-7-OH**, a known Mucosal-associated Invariant T (MAIT) cell agonist, in the context of inflammation research. Due to the limited direct studies of **RL-6-Me-7-OH** as a primary inflammatory modulator, this document focuses on its application as a tool to activate MAIT cells, thereby enabling the investigation of their role in various inflammatory models.

Introduction

RL-6-Me-7-OH is a stable, synthetic ligand for the MHC class I-related molecule, MR1.^{[1][2]} It functions as an agonist for MAIT cells, a subset of innate-like T cells implicated in both host defense and the pathogenesis of inflammatory and autoimmune diseases.^{[1][2]} While less potent than other MAIT cell agonists like 5-OP-RU, the stability of **RL-6-Me-7-OH** offers potential advantages for in vitro and in vivo studies. These protocols outline how **RL-6-Me-7-OH** can be utilized to explore the contribution of MAIT cells to inflammatory responses.

Data Presentation

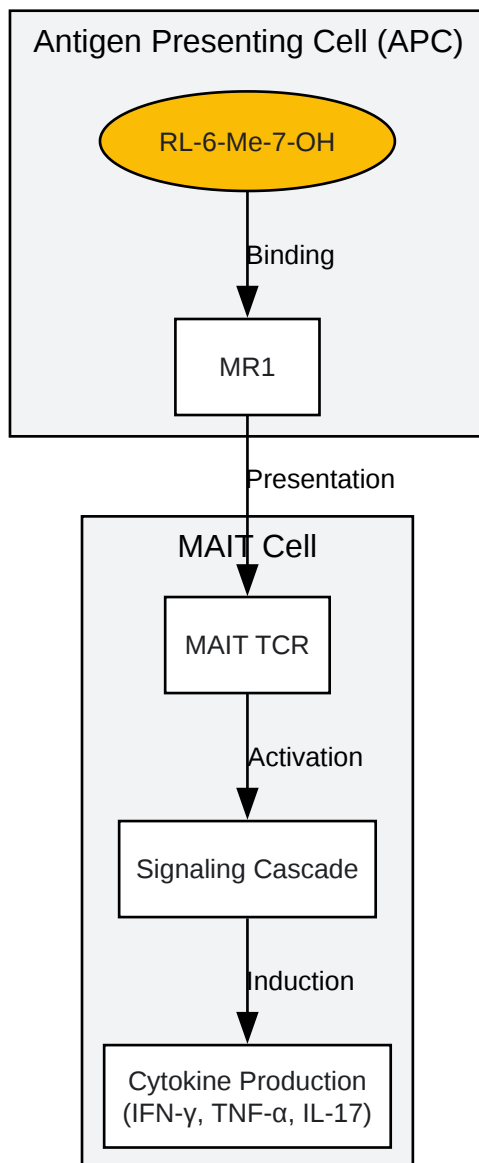
Table 1: In Vitro Activity of **RL-6-Me-7-OH**

Parameter	Value	Cell Type	Assay	Reference
EC50 (MAIT cell activation)	25 μ M	Human MAIT cells	CD69 upregulation	[1]

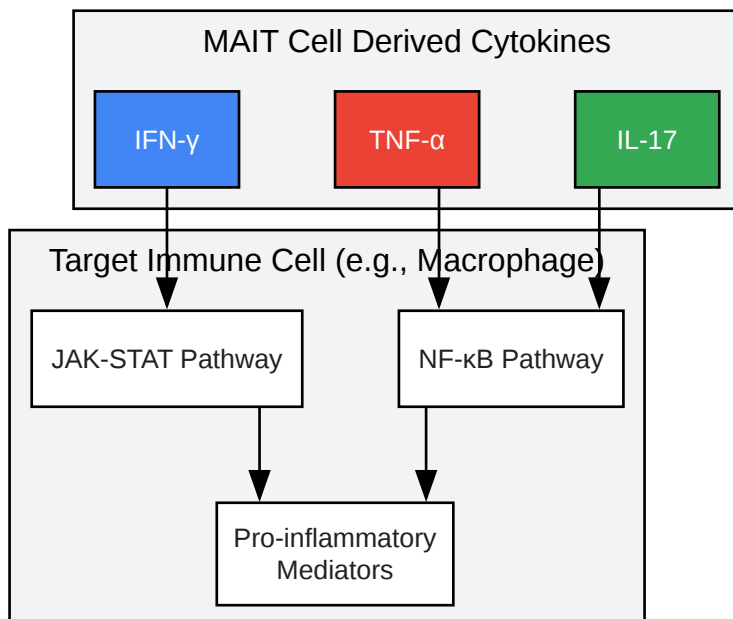
Signaling Pathways

The primary mechanism of action for **RL-6-Me-7-OH** is the activation of MAIT cells through the MR1-TCR pathway. Upon binding of the **RL-6-Me-7-OH**/MR1 complex to the MAIT cell receptor, a signaling cascade is initiated, leading to the production of various pro-inflammatory cytokines such as IFN- γ , TNF- α , and IL-17.

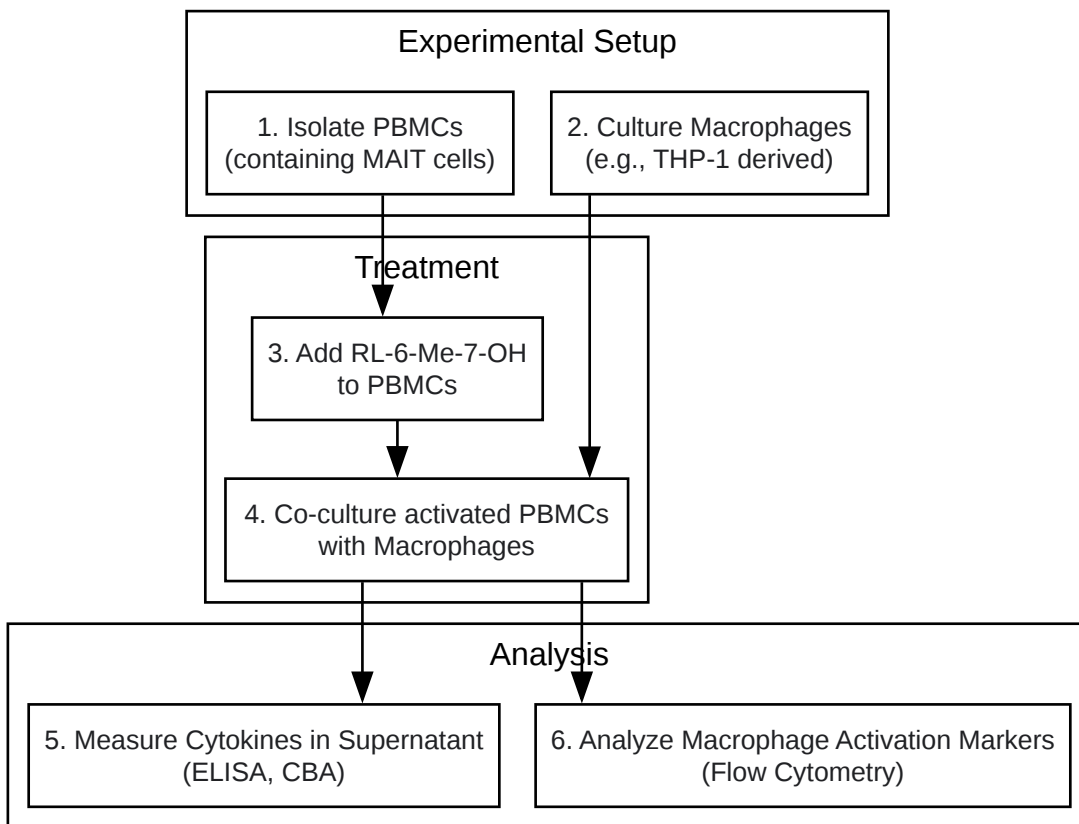
MAIT Cell Activation by RL-6-Me-7-OH



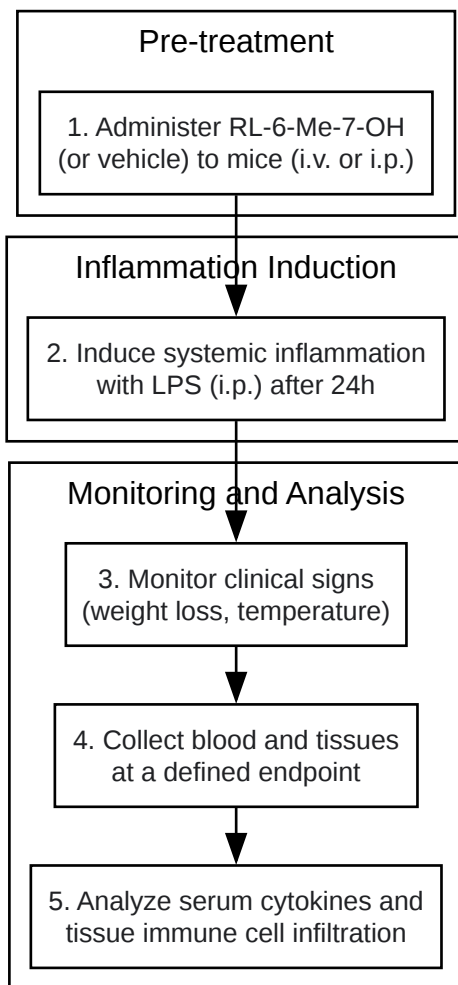
Downstream Inflammatory Signaling



In Vitro Macrophage Co-culture Workflow



In Vivo LPS-Induced Inflammation Workflow



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References

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